

Application Notes and Protocols for Labeling Polymers with Solvent Red 195

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Compound of Interest

Compound Name: SOLVENT RED 195

CAS No.: 164251-88-1

Cat. No.: B1170886

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Introduction

Solvent Red 195 is a polymer-soluble azo dye known for its vibrant bluish-red hue, excellent thermal stability, and good lightfastness.[1][2] These properties make it a suitable candidate for labeling various polymers in material science research.[3] Applications of fluorescently labeled polymers are extensive, ranging from fluorescent probes and chemosensors to materials for data storage and anti-counterfeiting. This document provides detailed protocols for incorporating **Solvent Red 195** into polymer matrices for research applications, methods for characterizing the resulting labeled polymers, and representative data.

Physicochemical and Spectral Properties of Solvent Red 195

A comprehensive understanding of the properties of **Solvent Red 195** is crucial for its effective application in polymer labeling. Key properties are summarized in the table below.

Property	Value	Reference
CAS Number	164251-88-1	[3]
Appearance	Bluish Red Powder	[3]
Melting Point	210-216 °C	[2][3]
Heat Resistance in Polystyrene (PS)	300 °C	[3]
Light Fastness in PS	8 (on a scale of 1 to 8, where 8 is superior)	[3]
Solubility at 20°C (g/L)		
Butyl Acetate	1.3	[3]
Acetone	1.4	[3]
Methyl Benzene (Toluene)	2.7	[3]
Primary Applications	Coloring for plastics such as PS, HIPS, ABS, PC, PMMA, SAN, AS, PA6, PET, and fibers.	[2][3]

Experimental Protocols

Two primary methods for non-covalently labeling polymers with **Solvent Red 195** are detailed below: solvent casting and spin coating. These methods are suitable for creating uniformly dyed polymer films for various material science investigations.

Protocol 1: Polymer Labeling by Solvent Casting

This method is ideal for preparing thicker, free-standing polymer films with embedded **Solvent Red 195**.

Materials:

- Polymer of interest (e.g., Polystyrene (PS), Polymethyl methacrylate (PMMA))

- **Solvent Red 195**

- A suitable solvent in which both the polymer and dye are soluble (e.g., Toluene, Chloroform)
- Glass petri dish or other flat casting surface
- Magnetic stirrer and stir bar
- Leveling surface
- Drying oven

Procedure:

- Solution Preparation:
 - Prepare a stock solution of the polymer in the chosen solvent. The concentration will depend on the desired film thickness and polymer viscosity. A typical starting point is a 10% (w/v) solution.
 - Prepare a stock solution of **Solvent Red 195** in the same solvent.
 - In a clean vial, combine the polymer solution and the **Solvent Red 195** solution to achieve the desired final dye concentration. A typical concentration for transparent films is 0.02% - 0.05% by weight of the polymer.^[4] For opaque films, a concentration of around 0.1% can be used.^[4]
 - Stir the mixture thoroughly using a magnetic stirrer until the dye is completely dissolved and the solution is homogeneous.
- Casting the Film:
 - Place the glass petri dish on a leveling surface to ensure a uniform film thickness.
 - Carefully pour the polymer-dye solution into the petri dish. The volume will determine the final thickness of the film.

- Cover the petri dish with a lid that is slightly ajar to allow for slow solvent evaporation. This helps to prevent the formation of defects in the film.
- Drying the Film:
 - Allow the solvent to evaporate at room temperature in a fume hood for 24 hours.
 - Transfer the petri dish to a vacuum oven and dry at a temperature below the polymer's glass transition temperature until all the solvent has been removed. The drying time will vary depending on the solvent and film thickness.
- Film Removal:
 - Once completely dry, carefully peel the polymer film from the casting surface.

Protocol 2: Polymer Labeling by Spin Coating

Spin coating is a technique used to deposit uniform thin films onto flat substrates.^[5] This method is suitable for applications requiring precise control over film thickness at the nanometer to micrometer scale.

Materials:

- Polymer of interest
- **Solvent Red 195**
- A suitable volatile solvent
- Substrate (e.g., glass slide, silicon wafer)
- Spin coater
- Syringe and filter (0.2 μm)
- Hot plate

Procedure:

- Solution Preparation:
 - Prepare a homogeneous solution of the polymer and **Solvent Red 195** in a volatile solvent. The polymer concentration will influence the final film thickness and should be optimized accordingly (typically 1-5% w/v).
 - Filter the solution using a syringe filter to remove any particulate matter that could affect film quality.
- Substrate Preparation:
 - Ensure the substrate is clean and free of any organic residues. This can be achieved by sonicating the substrate in a series of solvents such as acetone and isopropanol, followed by drying with a stream of nitrogen.
- Spin Coating:
 - Place the substrate on the vacuum chuck of the spin coater.
 - Dispense a small amount of the polymer-dye solution onto the center of the substrate.
 - Start the spin coater. A typical two-step process involves a low-speed spin (e.g., 500 rpm for 10 seconds) to spread the solution, followed by a high-speed spin (e.g., 2000-5000 rpm for 30-60 seconds) to achieve the desired thickness. The optimal spin parameters will depend on the solution viscosity and desired film thickness.
- Drying:
 - After spin coating, transfer the substrate to a hot plate to bake and remove any residual solvent. The baking temperature and time should be optimized for the specific polymer and solvent used.

Characterization of Labeled Polymers

Quantification of Dye Loading using UV-Vis Spectroscopy

The concentration of **Solvent Red 195** within the polymer can be determined using UV-Vis spectroscopy.

Protocol:

- Standard Curve Preparation:
 - Prepare a series of **Solvent Red 195** solutions of known concentrations in a suitable solvent.
 - Measure the absorbance of each solution at the wavelength of maximum absorbance (λ_{max}) for **Solvent Red 195**.
 - Plot a calibration curve of absorbance versus concentration.
- Sample Analysis:
 - Dissolve a known mass of the labeled polymer film in a known volume of solvent.
 - Measure the absorbance of the resulting solution at λ_{max} .
 - Use the calibration curve to determine the concentration of **Solvent Red 195** in the solution and subsequently calculate the dye loading in the polymer.

Photostability Testing

The photostability of the labeled polymer can be assessed by exposing it to a light source and monitoring the change in fluorescence intensity or absorbance over time.

Protocol:

- Prepare a thin film of the **Solvent Red 195**-labeled polymer.
- Mount the film in a sample holder and place it at a fixed distance from a controlled light source (e.g., a xenon lamp with appropriate filters).
- Measure the initial fluorescence intensity or absorbance of the film.
- Expose the film to the light source for defined time intervals.

- After each interval, measure the fluorescence intensity or absorbance.
- Plot the percentage of remaining fluorescence or absorbance as a function of exposure time.

Leaching Test

This protocol determines the stability of the non-covalent labeling by measuring the amount of dye that leaches from the polymer matrix into a surrounding solvent.

Protocol:

- Prepare a known mass of the **Solvent Red 195**-labeled polymer film.
- Immerse the film in a known volume of a solvent in which the dye is soluble but the polymer is insoluble or has limited solubility.
- Incubate the sample at a specific temperature for various time points (e.g., 24, 48, 72 hours).
- At each time point, take an aliquot of the solvent.
- Measure the absorbance of the aliquot using UV-Vis spectroscopy to determine the concentration of the leached dye.
- Calculate the cumulative percentage of dye leached over time.

Quantitative Data Summary

The following tables present representative data that could be obtained from the characterization of **Solvent Red 195**-labeled polymers.

Table 1: Photostability of **Solvent Red 195** in PMMA Films

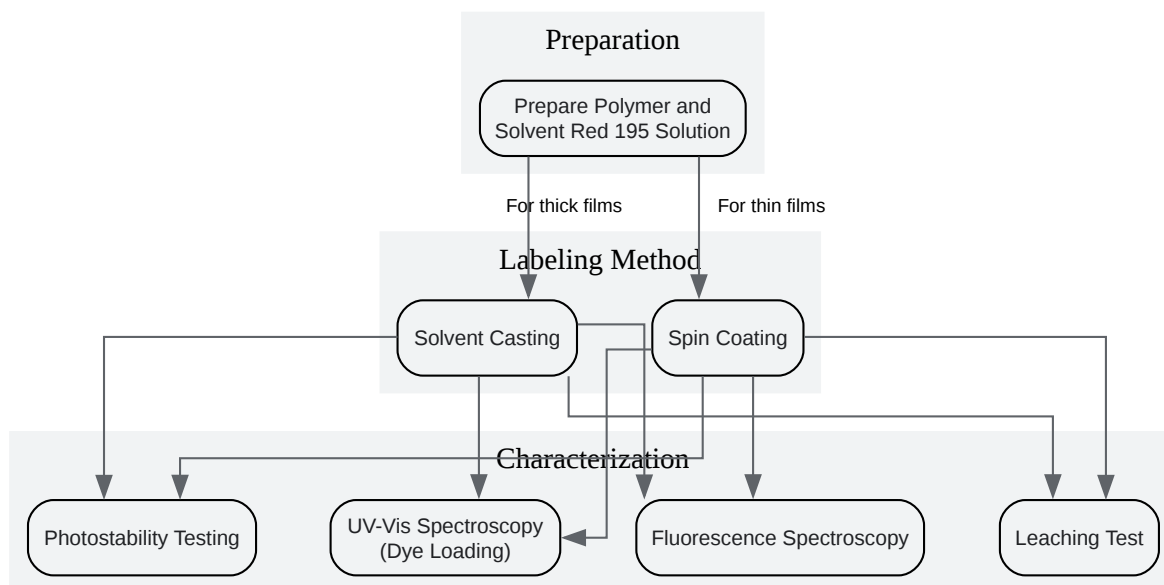
Exposure Time (hours)	Remaining Absorbance (%)
0	100
2	98
4	96
8	93
12	90
24	85

Table 2: Leaching of **Solvent Red 195** from Polystyrene Films into Ethanol

Incubation Time (hours)	Cumulative Leached Dye (%)
0	0
24	1.2
48	2.5
72	3.8

Visualizations

Experimental Workflow for Polymer Labeling and Characterization



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Caption: Workflow for labeling polymers with **Solvent Red 195** and subsequent characterization.

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